

4-Aminocinnamic Acid: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 4-Aminocinnamic acid

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This technical guide provides an in-depth overview of **4-Aminocinnamic acid**, a compound of significant interest to researchers, scientists, and professionals in the field of drug development. This document outlines its fundamental molecular and physical properties, provides a detailed experimental protocol for its synthesis, and explores its biological significance, particularly its interaction with key signaling pathways.

Core Molecular and Physicochemical Properties

4-Aminocinnamic acid, also known as p-aminocinnamic acid, is an organic compound with the chemical formula $C_9H_9NO_2$.^[1]^[2] It belongs to the class of cinnamic acids, which are characterized by a phenyl group attached to an acrylic acid moiety. The presence of an amino group at the para position of the phenyl ring imparts distinct chemical properties and biological activities to the molecule. A summary of its key quantitative data is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO ₂	[1] [2]
Molecular Weight	163.17 g/mol	[2]
Monoisotopic Mass	163.063328530 Da	[1]
Appearance	White to off-white crystalline powder	
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	2	[1]
Topological Polar Surface Area	63.3 Å ²	[1]
Complexity	181	[1]

Synthesis of 4-Aminocinnamic Acid: Experimental Protocol

The synthesis of **4-Aminocinnamic acid** can be achieved through various methods, with the Knoevenagel condensation being a common and effective approach. This method involves the reaction of an aromatic aldehyde with a compound containing an active methylene group, such as malonic acid, in the presence of a basic catalyst.

A plausible synthetic route for **4-Aminocinnamic acid** is the Knoevenagel condensation of 4-aminobenzaldehyde with malonic acid.

General Experimental Protocol:

A general procedure for the synthesis of aminocinnamic acid derivatives via Knoevenagel condensation is as follows:

- Reaction Setup: In a round-bottom flask, dissolve the appropriate aminobenzaldehyde (1 equivalent) and malonic acid (1.25 equivalents) in a suitable solvent, such as pyridine.

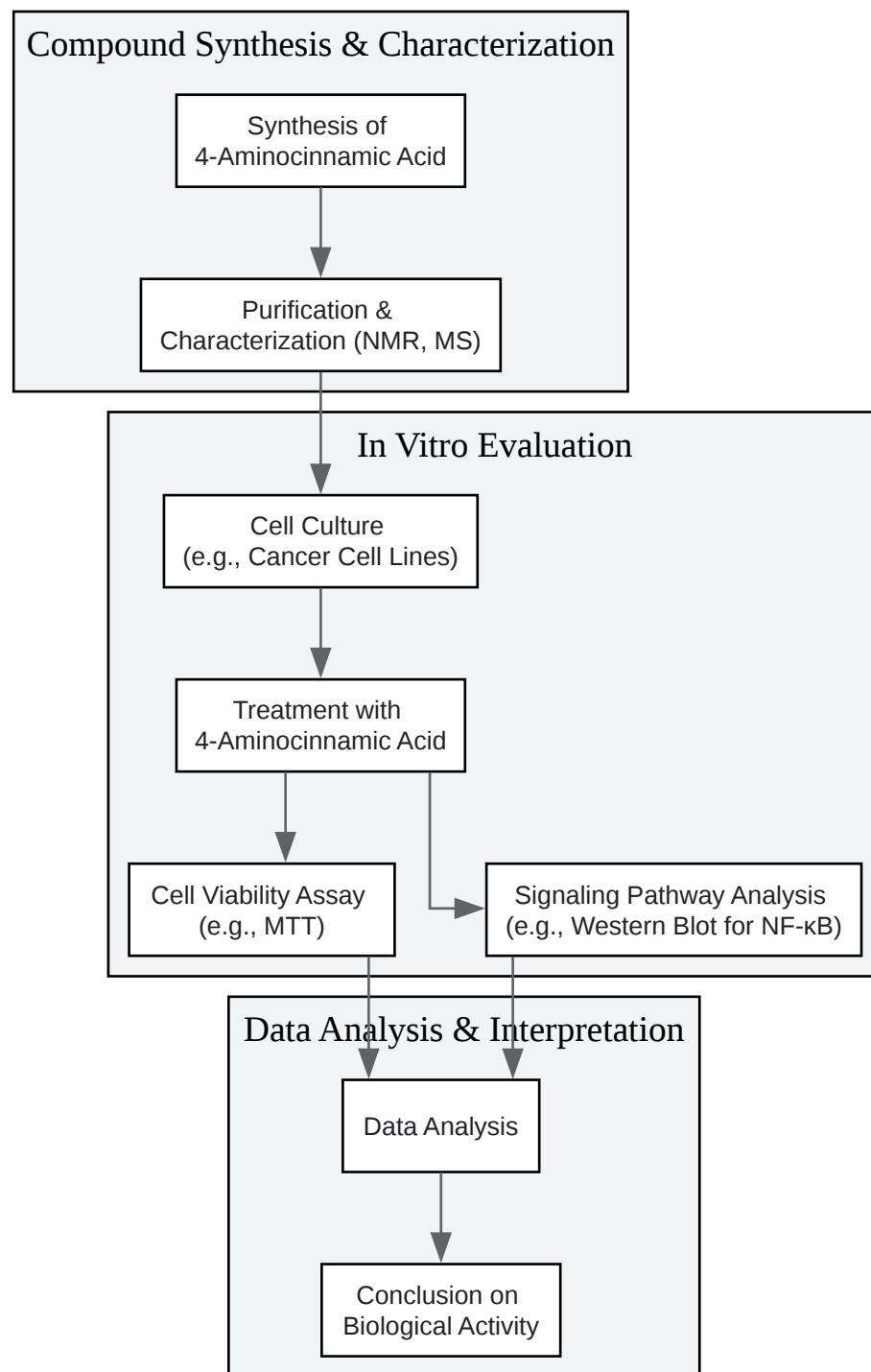
- Catalyst Addition: Add a catalytic amount of a base, such as piperidine (e.g., 20 drops).
- Reaction Conditions: Heat the reaction mixture at a specific temperature (e.g., 80°C) for a designated period (e.g., 20 hours) with constant stirring.
- Work-up: After the reaction is complete, pour the mixture into ice water. An initial precipitate may form.
- Purification: The crude product is then subjected to a series of washing and neutralization steps. This typically involves dissolving the precipitate in a dilute basic solution (e.g., 1% NaOH), filtering to remove any insoluble impurities, and then neutralizing the filtrate with an acid (e.g., 10% HCl) to precipitate the purified cinnamic acid derivative.
- Final Product: The resulting precipitate is filtered, washed with water, and dried to yield the final product.

Biological Activity and Signaling Pathways

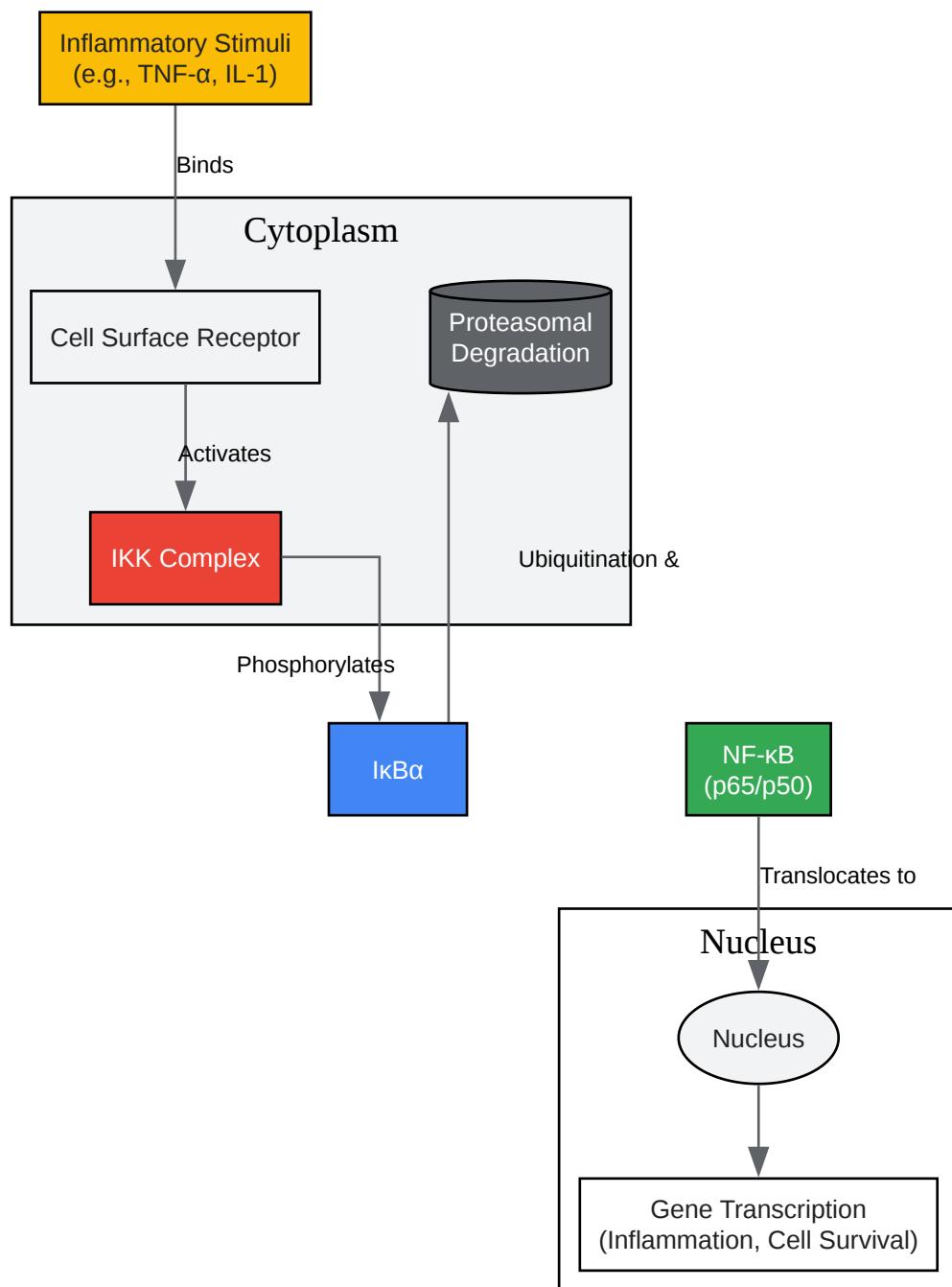
Cinnamic acid and its derivatives have garnered significant attention for their diverse biological activities, including antimicrobial, antioxidant, and anticancer properties. While specific research on **4-Aminocinnamic acid** is ongoing, the broader class of cinnamic acid derivatives has been shown to modulate key cellular signaling pathways, most notably the Nuclear Factor-kappa B (NF-κB) pathway.

The NF-κB signaling pathway is a crucial regulator of the inflammatory response, cell proliferation, and apoptosis. Its dysregulation is implicated in various diseases, including cancer and inflammatory disorders. Cinnamic acid derivatives have been reported to inhibit the activation of NF-κB, thereby exerting their anti-inflammatory and anticancer effects. The general mechanism involves the inhibition of IκB kinase (IKK), which prevents the phosphorylation and subsequent degradation of IκBα. This, in turn, sequesters the NF-κB dimer in the cytoplasm, preventing its translocation to the nucleus and the transcription of pro-inflammatory and pro-survival genes.

Below is a diagram illustrating the general workflow for evaluating the biological activity of a compound like **4-Aminocinnamic acid** and a simplified representation of the NF-κB signaling pathway.

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Caption: Experimental workflow for the biological evaluation of **4-Aminocinnamic acid**.



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Caption: Simplified diagram of the canonical NF-κB signaling pathway.

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References

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